

Technical Support Center: Cyclohexyl Isovalerate Stability & Storage

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Compound of Interest

Compound Name: Cyclohexyl isovalerate

CAS No.: 7774-44-9

Cat. No.: B1581670

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Core Directive: The Stability Paradox

Cyclohexyl isovalerate (CAS 7774-44-9) presents a unique stability paradox. Structurally, it is a sterically hindered ester (secondary alcohol + branched acid), making it chemically more robust than simple aliphatic esters like ethyl acetate. However, its sensory failure threshold is vanishingly low.

The hydrolysis product, Isovaleric Acid, has a detection threshold in the range of 0.1 – 2.0 ppm (parts per million), characterized by a distinct "sweaty sock" or "rancid cheese" odor.^[1] Therefore, a chemical purity of 99.5% may still result in a product that is organoleptically unacceptable.

This guide prioritizes preventative integrity over reactive remediation.

The Science of Failure (Mechanism)

Why Hydrolysis Occurs

Hydrolysis is the cleavage of the ester bond by water, a reaction that is reversible but driven forward by excess moisture and catalyzed by acids or bases.


The Reaction:

Key Risk Factors:

- Moisture Ingress: Even trace water (ppm levels) initiates the reaction.
- Autocatalysis: The product, Isovaleric Acid, acts as a proton source (), lowering the pH and accelerating further hydrolysis. This creates a "runaway" degradation loop.
- Temperature: Reaction rates follow the Arrhenius equation; every 10°C rise roughly doubles the hydrolysis rate.

Visualization: The Autocatalytic Loop

The following diagram illustrates the self-perpetuating cycle of ester degradation.

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Figure 1: The autocatalytic hydrolysis pathway. Note the red dotted line indicating how the acid product accelerates the reaction.

Troubleshooting Guide (Q&A)

Q1: My sample smells faintly of "dirty socks" or cheese. Can I distill it to fix it?

Diagnosis: Hydrolysis has occurred.[2] The odor is Isovaleric Acid.[3] Answer: Proceed with extreme caution. While fractional distillation can separate the acid (BP ~176°C) from the ester (BP ~223°C), the heating process itself can accelerate further hydrolysis if any moisture remains.

- Recommendation: If the odor is faint, wash the organic phase with a 5% Sodium Bicarbonate () solution to neutralize the acid, followed by a brine wash and drying over Magnesium Sulfate (). If the odor is strong, discard the batch; the sensory contamination is likely irreversible for high-grade fragrance applications.

Q2: The Certificate of Analysis (CoA) says water content is 0.1%. Is this safe for long-term storage?

Answer: No. 0.1% (1000 ppm) is too high for long-term stability of this specific ester.

- Target: Aim for <100 ppm (0.01%) water content.
- Why: In a 200kg drum, 0.1% water equals 200g of water. This is stoichiometrically sufficient to hydrolyze a significant portion of the ester, generating enough isovaleric acid to ruin the odor profile within months.

Q3: Can I store this in HDPE (plastic) drums?

Answer: Not recommended for long-term storage (>3 months).

- Reasoning: HDPE is permeable to oxygen and moisture vapor over time. Furthermore, aliphatic esters can slowly migrate into the polymer matrix, causing "paneling" (collapse) of the container or softening of the plastic.

- Standard: Use epoxy-phenolic lined steel drums or glass/aluminum for smaller volumes.

Experimental Protocols

Protocol A: Moisture Removal (Molecular Sieves)

For maintaining ultra-low water activity during storage.

Materials:

- Type 3A or 4A Molecular Sieves (Beads or Pellets).
- Vacuum oven or muffle furnace.

Procedure:

- Activation: Do not trust fresh sieves from the bottle. Activate sieves by heating to 250°C for 12 hours (or according to manufacturer spec) to remove adsorbed moisture. Cool in a desiccator.
- Dosing: Add activated sieves to the liquid ester at a ratio of 5-10% w/v (e.g., 50g sieves per 1 Liter of CHIV).
- Equilibration: Allow to stand for 24-48 hours.
- Filtration: Filter the liquid through a coarse sintered glass funnel or stainless steel mesh to remove sieve dust before final packaging.

Protocol B: Inert Gas Sparging

Required before sealing any storage container.

Materials:


- Dry Nitrogen () or Argon gas source (Grade 5.0 preferred).
- Gas dispersion tube (fritted glass).

Procedure:

- Insert the dispersion tube to the bottom of the vessel.
- Flow nitrogen at a rate causing gentle bubbling (avoid foaming) for 15 minutes per liter of liquid volume.
- Headspace Purge: Slowly withdraw the tube while continuing flow to replace the headspace air with nitrogen.
- Seal Immediately: Cap the vessel while the gas is still flowing to prevent air re-entry.

Storage Decision Workflow

Use this logic tree to determine the disposition of your **Cyclohexyl Isovalerate** stock.

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Figure 2: Decision tree for evaluating and storing **Cyclohexyl Isovalerate** batches.

Reference Data

Table 1: Packaging Material Compatibility



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Table 2: Physicochemical Properties



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